

Technical Guide: Molecular Weight of Hexaaquaaluminum(III) Bromate

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Compound of Interest

Compound Name: Hexaaquaaluminum(III) bromate

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the molecular weight of **hexaaquaaluminum(III) bromate**. The calculation is based on the compound's chemical formula and the standard atomic weights of its constituent elements.

Chemical Formula and Structure

Hexaaquaaluminum(III) bromate is an inorganic compound. The name indicates a central aluminum ion with an oxidation state of +3. This ion is coordinated by six water molecules, forming the complex cation $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$. The counter-ion is the bromate anion, BrO_3^- . To achieve a neutral compound, three bromate anions are required to balance the +3 charge of the complex cation.

Therefore, the chemical formula for **hexaaquaaluminum(III) bromate** is $[\text{Al}(\text{H}_2\text{O})_6]^{3+} \cdot 3\text{BrO}_3^-$. [1]
[2]

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the chemical formula. The calculation involves the atomic weights of Aluminum (Al), Hydrogen (H), Oxygen (O), and Bromine (Br).

The formula can be broken down into its constituent atoms:

- 1 Aluminum (Al) atom
- 12 Hydrogen (H) atoms (from 6 H₂O molecules)
- 15 Oxygen (O) atoms (6 from H₂O and 9 from 3 BrO₃⁻ ions)
- 3 Bromine (Br) atoms

The standard atomic weights for these elements are provided in the table below.

Data Presentation: Atomic and Molecular Weights

The following table summarizes the quantitative data used to calculate the molecular weight of **hexaaquaaluminum(III) bromate**.

Element	Symbol	Quantity in Formula	Standard Atomic Weight (g/mol)	Total Weight Contribution (g/mol)
Aluminum	Al	1	26.981538	26.981538
Hydrogen	H	12	1.008	12.096
Oxygen	O	15	15.999	239.985
Bromine	Br	3	79.904	239.712
Total			518.774538	

Note: The standard atomic weights are based on IUPAC recommendations.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) For elements with natural isotopic variation, a conventional value is used.[\[10\]](#)

The calculated molecular weight of **hexaaquaaluminum(III) bromate** is approximately 518.77 g/mol . Some sources may report slightly different values due to rounding of atomic weights, such as 410.69 g/mol , which appears to be for the anhydrous form, Al(BrO₃)₃.[\[15\]](#)[\[16\]](#) Another structural study on a trihydrate form of the compound, [--INVALID-LINK--](#)·3H₂O, reports a molecular weight of 572.84 g/mol .[\[17\]](#)

Logical Relationship for Molecular Weight Calculation

The process for determining the molecular weight is a straightforward logical progression. This can be visualized as a workflow.

Caption: Workflow for Molecular Weight Calculation.

Disclaimer: The information provided in this document is for technical and scientific reference. The request for detailed experimental protocols and signaling pathways is not applicable to the fundamental calculation of a compound's molecular weight. The provided data is based on established chemical principles and publicly available atomic weight information.

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References

- 1. scribd.com [scribd.com]
- 2. gauthmath.com [gauthmath.com]
- 3. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 4. Oxygen - Wikipedia [en.wikipedia.org]
- 5. Atomic Weight of Hydrogen | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 6. Atomic Weights and Isotopic Compositions for Hydrogen [physics.nist.gov]
- 7. Hydrogen - Wikipedia [en.wikipedia.org]
- 8. Aluminum | Al (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. byjus.com [byjus.com]
- 10. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 11. Oxygen - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]

- 12. Bromine | Br (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]
- 14. sbg.bio.ic.ac.uk [sbg.bio.ic.ac.uk]
- 15. hexaaquaaluminum(III) bromate | AlBr_3O_9 | CID 3082017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. elementschina.com [elementschina.com]
- 17. journals.iucr.org [journals.iucr.org]
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